

# Methyl 3-Hydroxybenzoylacetate: Operational Disposal & Safety Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Methyl 3-hydroxybenzoylacetate*

Cat. No.: *B8371009*

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## Executive Summary & Chemical Identification

**Methyl 3-hydroxybenzoylacetate** is a functionalized

-keto ester widely used as a pharmaceutical intermediate. Its dual reactivity—stemming from the phenolic hydroxyl group and the active methylene of the

-keto ester—requires specific disposal protocols to prevent unintended exothermic events in waste streams.

This guide provides an autonomous, field-validated workflow for the disposal of this compound, prioritizing operator safety and regulatory compliance (RCRA/EPA).

Parameter	Specification
Chemical Name	Methyl 3-hydroxybenzoylacetate
CAS Number	55536-23-9
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>4</sub>
Physical State	Solid (typically beige/white powder) or Viscous Liquid (if supercooled)
Primary Hazards	Skin/Eye Irritant (H315, H319), Aquatic Toxicity (H412)
Waste Stream	Non-Halogenated Organic

## Hazard Assessment & Compatibility Logic

Before disposal, you must understand the why behind the protocol. This compound is not merely "organic waste"; it possesses specific reactive moieties.

### The Scientific Rationale for Segregation

- Phenolic Acidity (pKa ~10): The hydroxyl group at the meta position is weakly acidic.
  - Risk:[1][2] If mixed with strong bases (e.g., Sodium Hydroxide waste), it will deprotonate, forming a phenoxide salt. This is an exothermic reaction.
- Active Methylene Reactivity: The methylene group between the two carbonyls is highly acidic (pKa ~11).
  - Risk:[1][2] In the presence of bases or Lewis acids, this site becomes nucleophilic. In a mixed waste drum, this can lead to uncontrolled condensation reactions (aldol-type), generating heat and pressure.
- Nitration Risk:
  - Critical Warning:NEVER dispose of this compound in waste streams containing Nitric Acid or strong oxidizers. The electron-rich phenolic ring is susceptible to electrophilic aromatic

substitution (nitration), which can be violently exothermic and generate explosive nitro-compounds.

## Personal Protective Equipment (PPE) Matrix

Standard lab coats are insufficient for bulk disposal. Adhere to the following:

Protection Zone	Equipment Requirement	Rationale
Respiratory	N95 (for solids) or Half-mask with OV/P100 cartridges (for spills)	Prevents inhalation of irritant dust/vapors.
Ocular	Chemical Splash Goggles	Safety glasses do not protect against fine dust ingress.
Dermal (Hand)	Nitrile Gloves (Double-gloved, min 0.11mm thick)	Phenolic compounds can permeate thin latex rapidly.
Dermal (Body)	Tyvek® Lab Coat or Apron	Prevents contamination of street clothes; phenols are difficult to wash out.

## Disposal Workflows

Select the workflow matching your current waste state.

### Scenario A: Solid Waste (Pure Substance)

Applicable for: Expired chemicals, contaminated spatula residues, weighing boat residues.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk during transport.
- Labeling: Affix a hazardous waste label.
  - Constituents: "**Methyl 3-hydroxybenzoylacetate, 100%**"
  - Hazard Checkbox: "Toxic," "Irritant."

- Segregation: Place in the Solid Organic Waste bin.
  - Crucial: Ensure no oxidizing solids (e.g., permanganates, nitrates) are in the same secondary containment.

## Scenario B: Liquid Waste (Reaction Mixtures)

Applicable for: Mother liquors, rotovap condensates, or dissolved material.

**Step 1: Solvent Identification** You must determine if your carrier solvent is Halogenated (e.g., DCM, Chloroform) or Non-Halogenated (e.g., Methanol, Ethyl Acetate).

**Step 2: The Segregation Decision Tree**

- If Halogenated: Dispose into the "Halogenated Organic Waste" carboy.
- If Non-Halogenated: Dispose into the "Non-Halogenated Organic Waste" carboy.

**Step 3: pH Check (The "Field Trick")** Before pouring a large quantity of a reaction mixture containing this compound into a central waste drum:

- Take a 5mL aliquot of the waste.
- Mix it with a small amount of the drum's current content in a fume hood.
- Monitor for heat or gas evolution (bubbling).
- Why? This prevents "drum burping" or thermal runaway caused by the beta-keto ester reacting with unknown impurities in the main drum.

## Scenario C: Spill Cleanup Protocol

Immediate Action: Isolate the area.

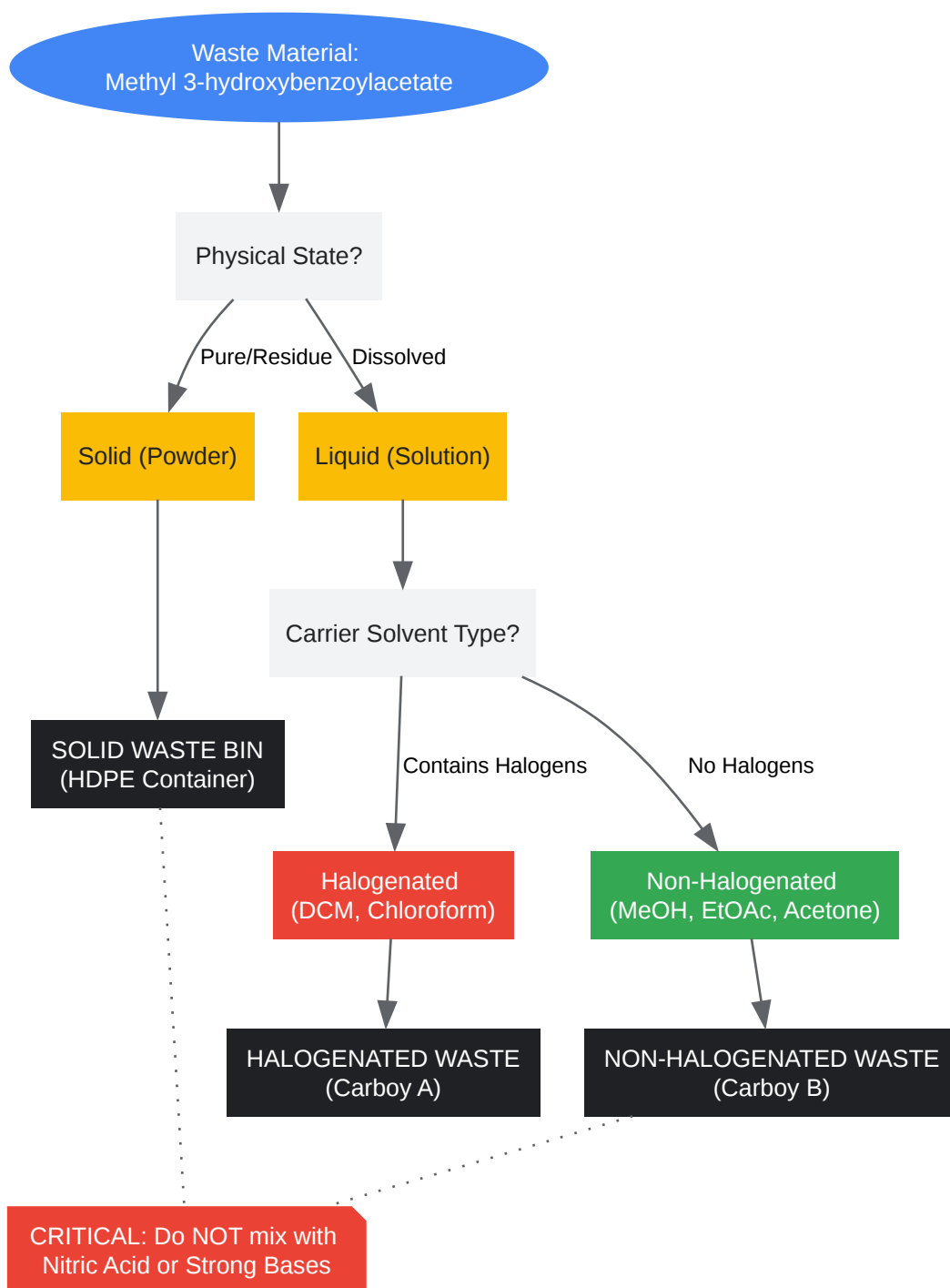
- Containment: If liquid, dike with vermiculite or spill pillows. If solid, cover with a damp paper towel to prevent dust generation.
- Neutralization: Not typically required, but avoid using strong caustic sprays to clean the area. Use simple soap and water.[3]

- Collection: Scoop material into a dedicated waste jar. DO NOT sweep dry dust; it generates an inhalation hazard.
- Decontamination: Wipe surface with Ethanol or Isopropanol to solubilize the phenol residue, then wash with soapy water.

## Visualized Workflows (Graphviz)

### Diagram 1: Waste Segregation Logic

This decision tree ensures the compound never enters an incompatible stream.



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Caption: Logic flow for segregating **Methyl 3-hydroxybenzoylacetate** based on physical state and solvent carrier.

## Diagram 2: Emergency Spill Response

A self-validating loop to ensure complete remediation.



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Caption: Immediate response protocol for laboratory spills involving beta-keto esters.

## Regulatory Compliance (US EPA/RCRA)

While **Methyl 3-hydroxybenzoylacetate** is not explicitly "P-listed" or "U-listed" by specific name in 40 CFR 261.33, it must be managed as hazardous waste due to its characteristic properties and the "Mixture Rule."

- Waste Code Assignment:
  - If ignitable (Flash point <60°C due to solvent): D001.
  - If toxic/irritant only: Classify as Non-Regulated Chemical Waste (if pure) OR assign state-specific codes (e.g., California Code 551 for organic solids).
  - Best Practice: Always manage as Hazardous Waste to prevent environmental release (H412).
- Drain Disposal: Strictly Prohibited. Esters and phenols are toxic to aquatic life and disrupt POTW (Publicly Owned Treatment Works) bacteria.

## References

- Fisher Scientific. (2026). Safety Data Sheet: Methyl 3-hydroxybenzoate (Isomer Analogue). Retrieved from
- US EPA. (2025). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from

- National Institutes of Health (NIH). (2022). Reactivity of Beta-Keto Esters.[4][5] PMC Articles. Retrieved from
- Sigma-Aldrich. (2025). Safety Data Sheet: General Organic Esters. Retrieved from

(Note: While specific SDS data for CAS 55536-23-9 is often extrapolated from its structural isomers in general databases, the protocols above rely on the functional group chemistry of beta-keto esters and phenols validated by standard chemical safety practices.)

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- [2. international.brand.akzonobel.com](https://international.brand.akzonobel.com) [[international.brand.akzonobel.com](https://international.brand.akzonobel.com)]
- [3. fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- [4. Methyl 3-hydroxybenzoate - Safety Data Sheet](#) [[chemicalbook.com](https://chemicalbook.com)]
- [5.  \$\beta\$ -Keto carboxylic compound synthesis by condensation and rearrangement](#) [[organic-chemistry.org](https://organic-chemistry.org)]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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